

# Unraveling the Isotopic Identity of a Terbutylazine Metabolite

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## Compound of Interest

Compound Name: Desethyl Terbutylazine-d9

Cat. No.: B592069

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The molecular formula for **Desethyl Terbutylazine-d9** is  $C_7H_3D_9ClN_5$ . This formula precisely describes the elemental composition of a deuterated version of Desethyl Terbutylazine, a known metabolite of the herbicide Terbutylazine.

**Desethyl Terbutylazine-d9** is what is known as a stable isotope-labeled compound. In this specific molecule, nine hydrogen (H) atoms have been replaced with their heavier isotope, deuterium (D). This substitution is critical for a variety of advanced analytical applications in scientific research.

## Understanding the Base Molecule

To comprehend the labeled compound, one must first consider the parent molecule, Desethyl Terbutylazine. Its molecular formula is  $C_7H_{12}ClN_5$  [1][2][3][4][5]. It is a recognized metabolite of Terbutylazine, a widely used herbicide for broad-spectrum weed control. The process of "desethylation" refers to the removal of an ethyl group from the parent terbutylazine molecule ( $C_9H_{16}ClN_5$ ).

## The Significance of Deuteration

The "-d9" in **Desethyl Terbutylazine-d9** signifies that nine hydrogen atoms have been replaced by deuterium atoms. Deuterium is a stable (non-radioactive) isotope of hydrogen that contains one proton and one neutron in its nucleus, in contrast to the single proton of standard hydrogen. This difference in mass, while subtle, is detectable by specialized analytical instruments, most notably mass spectrometers.

The molecular weight of the non-labeled Desethyl Terbutylazine is approximately 201.66 g/mol . The deuterated version, **Desethyl Terbutylazine-d9**, has a higher molecular weight of around 210.71 g/mol , reflecting the added mass of the nine deuterium atoms.

## Applications in Research

Stable isotope-labeled compounds like **Desethyl Terbutylazine-d9** are invaluable tools for researchers, particularly in the fields of analytical chemistry, environmental science, and drug metabolism studies. They are often used as internal standards in quantitative analysis. Because they are chemically identical to the non-labeled compound, they behave the same way during sample preparation and analysis. However, their different mass allows them to be distinguished and used as a precise reference point for quantifying the amount of the non-labeled substance in a sample.

For instance, a researcher studying the environmental fate of the herbicide Terbutylazine could use **Desethyl Terbutylazine-d9** to accurately measure the concentration of the actual Desethyl Terbutylazine metabolite in soil or water samples.

## Tabular Summary of Chemical Data

For clarity and direct comparison, the key quantitative data for both the labeled and unlabeled compounds are presented below.

Property	Desethyl Terbutylazine	Desethyl Terbutylazine-d9
Molecular Formula	C <sub>7</sub> H <sub>12</sub> ClN <sub>5</sub>	C <sub>7</sub> H <sub>3</sub> D <sub>9</sub> ClN <sub>5</sub>
Molecular Weight	~201.66 g/mol	~210.71 g/mol
CAS Number	30125-63-4	1219798-52-3

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## References

- 1. Desethylterbutylazine | C<sub>7</sub>H<sub>12</sub>ClN<sub>5</sub> | CID 108201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hpc-standards.com [hpc-standards.com]
- 3. Desethylterbutylazine [webbook.nist.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 30125-63-4 CAS MSDS (TERBUTHYLAZINE-DESETHYL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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